

2,4,6-Trimethylheptane-1,7-diamine chemical structure and CAS number

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Compound of Interest

Compound Name: 2,4,6-Trimethylheptane-1,7-diamine

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An In-depth Technical Guide to 2,4,6-Trimethylheptane-1,7-diamine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,4,6-trimethylheptane-1,7-diamine**, a branched-chain aliphatic diamine. It details the chemical structure, properties, and synthesis of this compound, with a focus on its applications in polymer chemistry and as a versatile building block in organic synthesis. This document consolidates available data to support its use in research and development settings.

Chemical Structure and Identification

2,4,6-Trimethylheptane-1,7-diamine is a C₁₀ aliphatic diamine characterized by a heptane backbone with methyl groups at the 2, 4, and 6 positions and primary amine groups at the 1 and 7 positions. The presence of multiple stereocenters implies the existence of several stereoisomers.

Chemical Structure:

Key Identifiers:

Identifier	Value
CAS Number	64852-28-4[1]
Molecular Formula	C ₁₀ H ₂₄ N ₂ [1]
Molecular Weight	172.31 g/mol [1]
IUPAC Name	2,4,6-trimethylheptane-1,7-diamine
Canonical SMILES	CC(CC(C)CN)CC(C)CN[1]
InChI Key	DZUYFBHCEDQICH-UHFFFAOYSA-N[1]

Physicochemical Properties

Detailed experimental data for the physicochemical properties of **2,4,6-trimethylheptane-1,7-diamine** are not readily available in the public domain. However, properties can be estimated based on its structure and comparison to similar compounds. For reference, the properties of the parent hydrocarbon, 2,4,6-trimethylheptane, are provided below.

Table of Properties for 2,4,6-Trimethylheptane (CAS: 2613-61-8):

Property	Value
Molecular Formula	C ₁₀ H ₂₂
Molecular Weight	142.28 g/mol [2]
Boiling Point	145 °C to 149 °C at 760 mmHg[2][3]
Density	0.721 g/mL[2]
Refractive Index	1.406[2]
Flash Point	36.67 °C (98.00 °F)[3]

Synthesis and Experimental Protocols

The synthesis of **2,4,6-trimethylheptane-1,7-diamine** can be achieved through several routes, primarily involving the reduction of dinitrile or dialdehyde precursors. While a specific detailed

protocol for this exact molecule is not publicly documented, a representative procedure can be outlined based on established chemical transformations.

Synthesis via Reductive Amination of 2,4,6-Trimethylheptane-1,7-dialdehyde

This method involves the conversion of a corresponding dialdehyde to the diamine using ammonia and a reducing agent.

Experimental Protocol:

- **Precursor Synthesis:** The precursor, 2,4,6-trimethylheptane-1,7-dialdehyde, can be synthesized via the oxidation of 2,4,6-trimethylheptane-1,7-diol or through the ozonolysis of a suitable alkene.
- **Reaction Setup:** A high-pressure reactor is charged with 2,4,6-trimethylheptane-1,7-dialdehyde, a suitable solvent (e.g., methanol or ethanol), and a hydrogenation catalyst, typically Palladium on carbon (Pd/C) or a Platinum catalyst.
- **Reductive Amination:** The reactor is sealed and purged with nitrogen, then filled with ammonia to the desired pressure. Hydrogen gas is then introduced. The reaction mixture is heated and stirred, with the temperature and pressure maintained for a specified duration to ensure complete conversion.
- **Work-up and Purification:** After cooling and venting the reactor, the catalyst is removed by filtration. The solvent and excess ammonia are removed under reduced pressure. The resulting crude diamine is then purified by vacuum distillation.

Synthesis via Hydrogenation of 2,4,6-Trimethylheptane-1,7-dinitrile

An alternative route involves the hydrogenation of the corresponding dinitrile.

Experimental Protocol:

- **Reaction Setup:** A solution of 2,4,6-trimethylheptane-1,7-dinitrile in a solvent such as methanol or liquid ammonia is placed in a high-pressure autoclave containing a nickel or

cobalt catalyst.

- Hydrogenation: The autoclave is pressurized with hydrogen and heated. The reaction is run at elevated temperature and pressure until hydrogen uptake ceases.
- Isolation: After cooling and depressurization, the catalyst is filtered off. The solvent is removed by distillation, and the resulting **2,4,6-trimethylheptane-1,7-diamine** is purified by vacuum distillation.

Applications in Research and Development

The unique branched structure of **2,4,6-trimethylheptane-1,7-diamine** makes it a valuable monomer and synthetic intermediate.

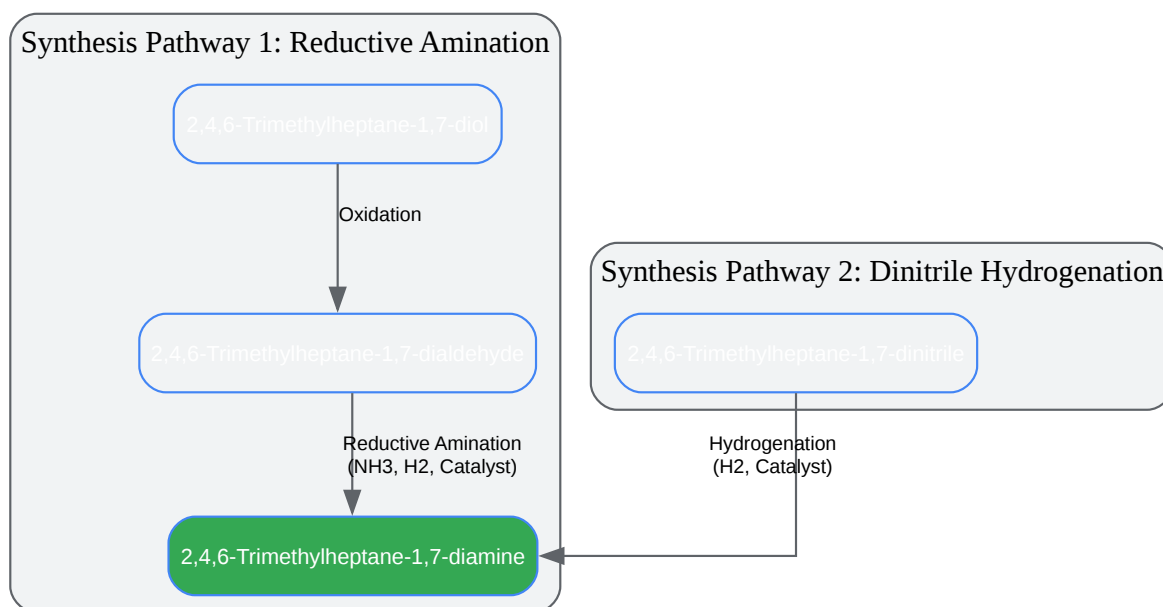
- Polymer Chemistry: As a diamine, it serves as a monomer for the synthesis of polyamides, polyimides, and polyureas. The methyl branches introduce steric hindrance, which can reduce the mobility of polymer chains. This structural feature can significantly influence the mechanical and thermal properties of the resulting polymers, such as flexibility, tensile strength, and thermal stability, compared to polymers made from linear diamines.^[1]
- Organic Synthesis: The two primary amine groups are reactive sites for a variety of chemical transformations, making it a versatile intermediate for creating more complex molecules.^[1] Potential applications include the synthesis of dyestuffs and specialty chemicals.
- Asymmetric Catalysis: Due to its chiral nature, enantiomerically pure forms of **2,4,6-trimethylheptane-1,7-diamine** could potentially be used as chiral ligands in asymmetric catalysis to achieve high stereoselectivity in chemical reactions.^[1]

Spectral Data

Specific spectral data (NMR, IR, Mass Spectrometry) for **2,4,6-trimethylheptane-1,7-diamine** are not available in public databases. For reference, the spectral data for the parent hydrocarbon, 2,4,6-trimethylheptane, are accessible through databases such as the NIST WebBook. Researchers synthesizing this diamine would need to perform their own spectral analysis for characterization.

Logical Relationships and Workflows

The following diagram illustrates a generalized synthesis workflow for **2,4,6-trimethylheptane-1,7-diamine**.



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Caption: Synthesis pathways for **2,4,6-trimethylheptane-1,7-diamine**.

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